

Pratol's Mechanism of Action in Inflammatory Pathways: A Technical Guide

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Compound of Interest

Compound Name: *Pratol*

Cat. No.: *B192162*

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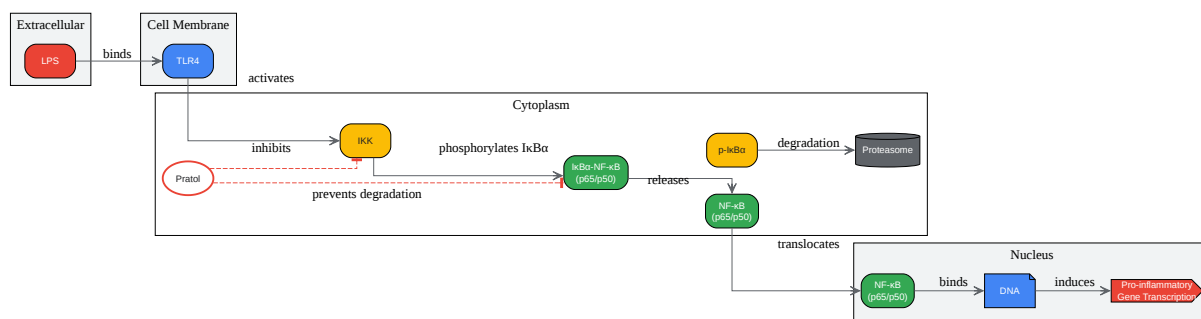
For Researchers, Scientists, and Drug Development Professionals

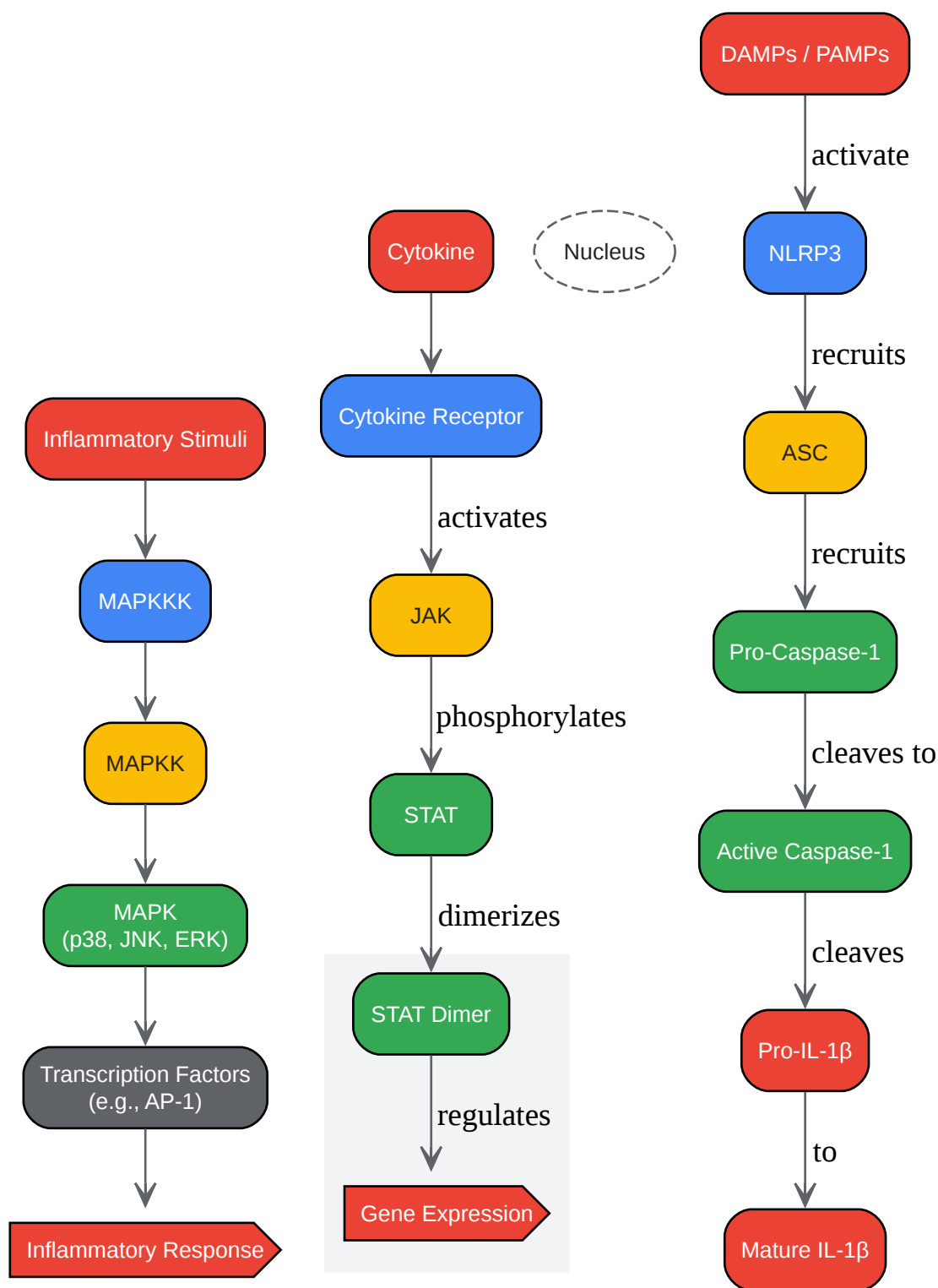
This in-depth technical guide explores the molecular mechanisms underlying the anti-inflammatory properties of **Pratol**, a naturally occurring O-methylated isoflavone. The primary focus is on its well-documented inhibitory effects on the Nuclear Factor-kappa B (NF- κ B) signaling pathway, a cornerstone of the inflammatory response. This document provides a comprehensive overview of the current understanding of **Pratol**'s action, supported by quantitative data, detailed experimental protocols, and visual representations of key signaling cascades to facilitate further research and drug development efforts.

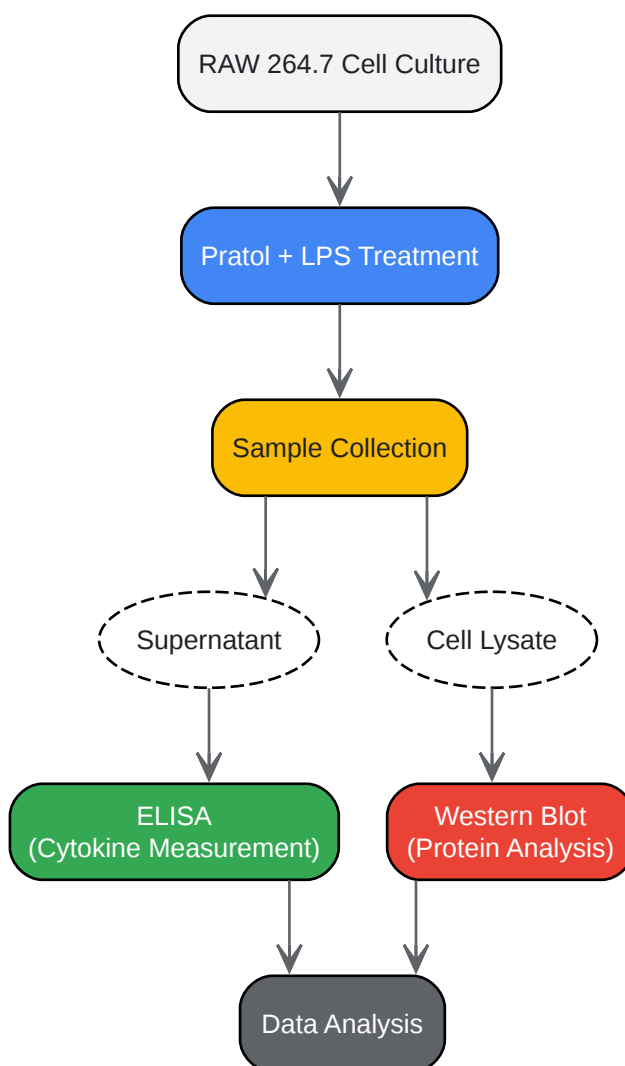
Core Mechanism of Action: Potent Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a critical regulator of innate and adaptive immunity and is central to the expression of numerous pro-inflammatory genes. In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by pro-inflammatory signals, such as lipopolysaccharide (LPS), the I κ B kinase (IKK) complex becomes activated, leading to the phosphorylation and subsequent ubiquitination and proteasomal degradation of I κ B α . This releases NF- κ B, allowing it to translocate to the nucleus, where it binds to specific DNA sequences and induces the transcription of target genes, including those for pro-inflammatory cytokines and enzymes.

Pratol has been demonstrated to exert its anti-inflammatory effects by directly targeting key steps in the NF- κ B signaling cascade. Research has shown that **Pratol** significantly inhibits the degradation of I κ B α and reduces the phosphorylation of the p65 subunit of NF- κ B in LPS-stimulated macrophages. This action effectively prevents the nuclear translocation of NF- κ B and subsequent transcription of pro-inflammatory genes.







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